

# what are the physical properties of urea perchlorate

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## Compound of Interest

Compound Name: Urea perchlorate

Cat. No.: B1149769

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An In-depth Technical Guide to the Physical Properties of **Urea Perchlorate**

## Introduction

**Urea perchlorate** ( $\text{CO}(\text{NH}_2)_2 \cdot \text{HClO}_4$ ) is an inorganic compound that exists as sheet-shaped or colorless crystals.[1][2] It is recognized for its good chemical stability and strong hygroscopic nature.[1][2] This compound serves as an oxidizer, notably in the formulation of liquid explosives for applications such as underwater blasting.[1] This guide provides a detailed overview of the core physical properties of **urea perchlorate**, synthesis protocols, and a logical representation of its composition.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **urea perchlorate** are summarized below. These properties are crucial for its handling, storage, and application in various research and development contexts.

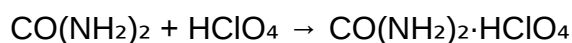
Property	Value	Source(s)
Chemical Formula	CO(NH <sub>2</sub> ) <sub>2</sub> ·HClO <sub>4</sub>	[1]
Molar Mass	159.51 g/mol	[1]
160.51 g/mol	[3][4]	
Appearance	Crystals, Sheet-shaped crystallite	[1]
Colorless crystals	[2]	
Melting Point	83 °C (181 °F; 356 K)	[1]
76-78 °C	[2]	
Decomposition Temp.	76-78 °C	[2]
Solubility in Water	Large solubility	[1]
958 g / 100 g of water (at 20°C)	[2]	
Hygroscopicity	Strong / Very hygroscopic	[1][2]

## Experimental Protocols: Synthesis of Urea Perchlorate

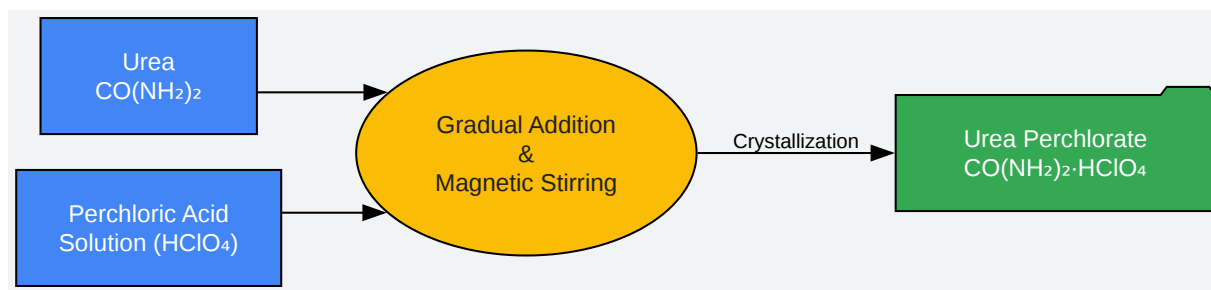
Two primary methods for the synthesis of **urea perchlorate** have been documented.

### Method 1: Direct Reaction with Perchloric Acid

This is a straightforward synthesis achieved by the gradual addition of urea to a perchloric acid solution.[1] The reaction proceeds as follows:



Workflow for Direct Synthesis



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Caption: Workflow for the direct synthesis of **urea perchlorate**.

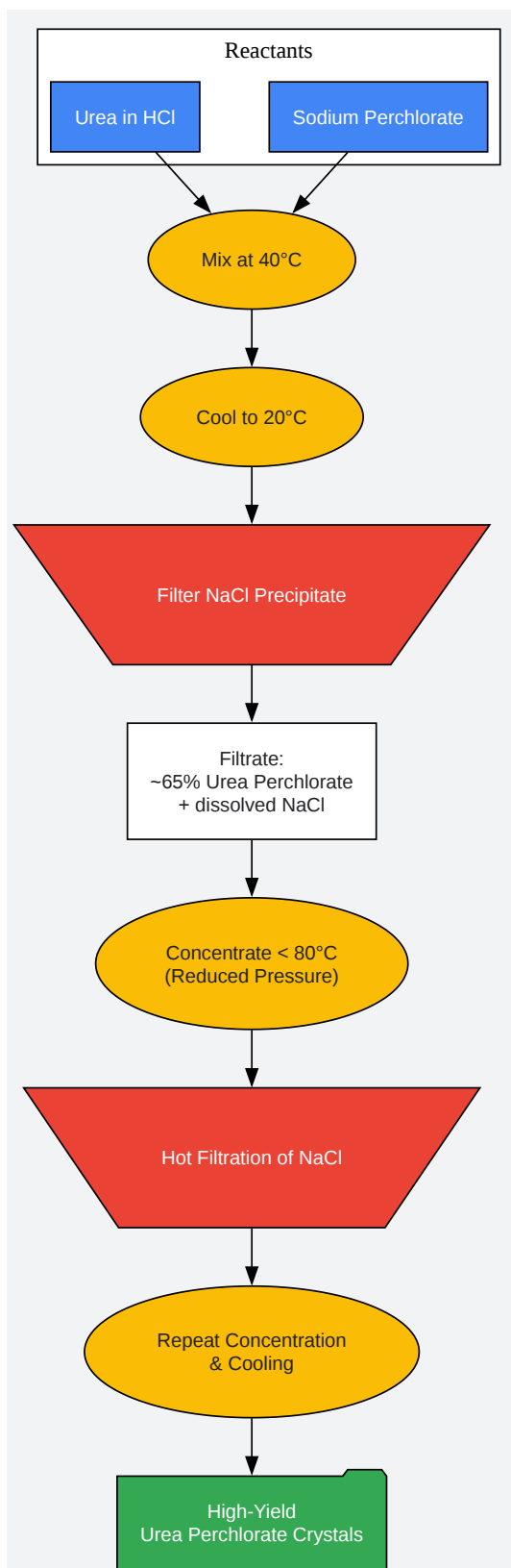
## Method 2: Alternative Route via Salt Metathesis

This alternative method involves the reaction of urea with hydrochloric acid, followed by the addition of sodium perchlorate.<sup>[4][5]</sup>

Detailed Protocol:

- Dissolution: 606 grams of urea are added to 1040 grams of 35% hydrochloric acid and dissolved under agitation.<sup>[4][5]</sup>
- Addition: 1405 grams of sodium perchlorate are then added to the solution.<sup>[4][5]</sup>
- Reaction: The mixture is stirred vigorously for 10 minutes at 40°C.<sup>[4][5]</sup>
- Cooling & Filtration: The solution is cooled to 20°C, causing sodium chloride to precipitate, which is then removed by filtration.<sup>[4][5]</sup> The filtrate contains approximately 65% **urea perchlorate**.<sup>[4][5]</sup>
- Purification: To remove the remaining dissolved sodium chloride, the filtrate is concentrated under reduced pressure at a temperature below 80°C and filtered while hot.<sup>[4][5]</sup>
- Crystallization: By repeating the concentration and cooling procedure, high-yield crystals of **urea perchlorate** are obtained.<sup>[4][5]</sup>

Workflow for Alternative Synthesis



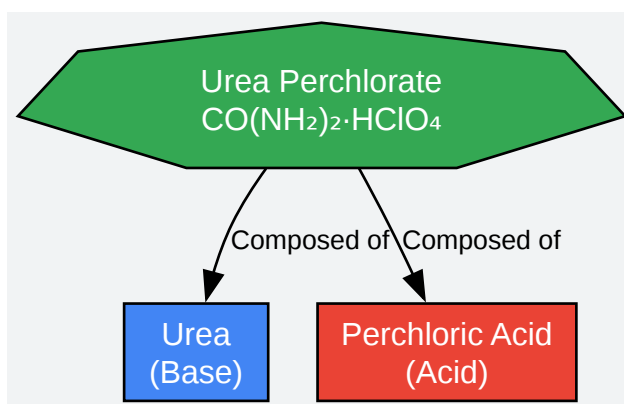
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Caption: Step-by-step workflow for the alternative synthesis route.

## Composition and Structure

**Urea perchlorate** is a salt formed from the protonation of the carbonyl oxygen of urea by perchloric acid.

Logical Composition Diagram



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Caption: Constituent components of **urea perchlorate**.

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